

# A Comparative Guide to the Plasticizing Effects of Diols in Polymer Formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dodecanediol

Cat. No.: B074227

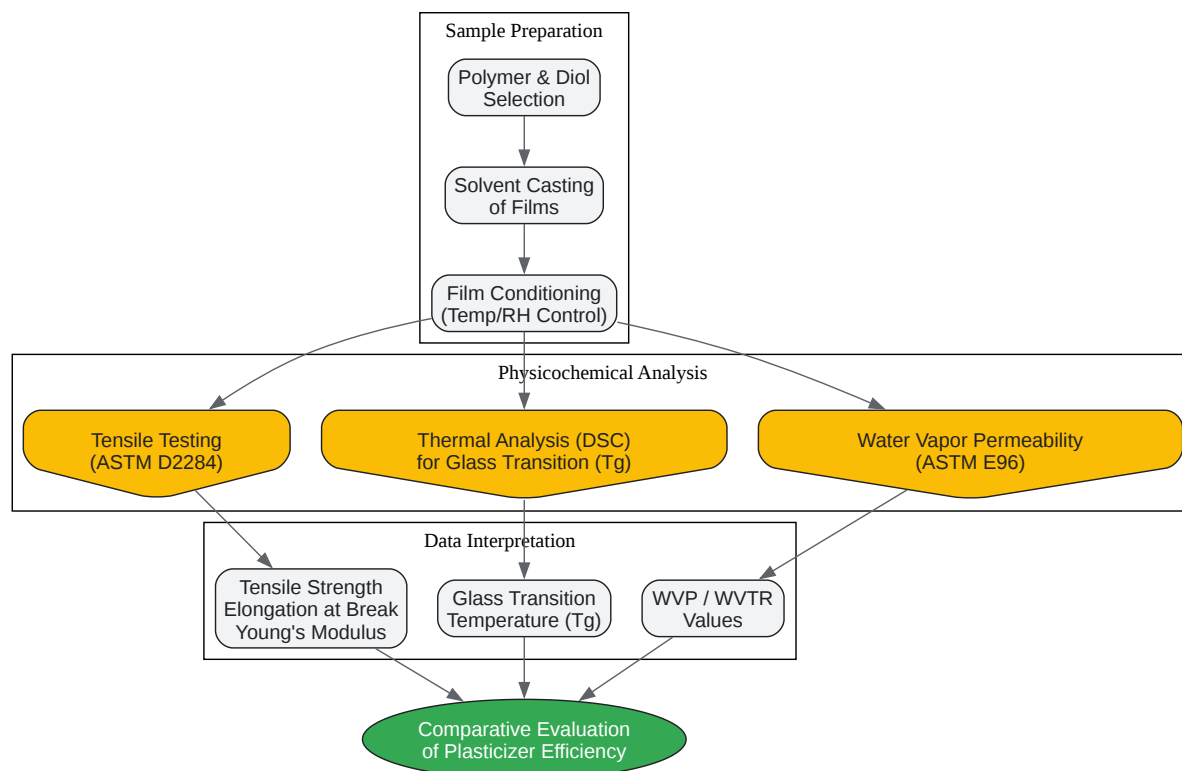
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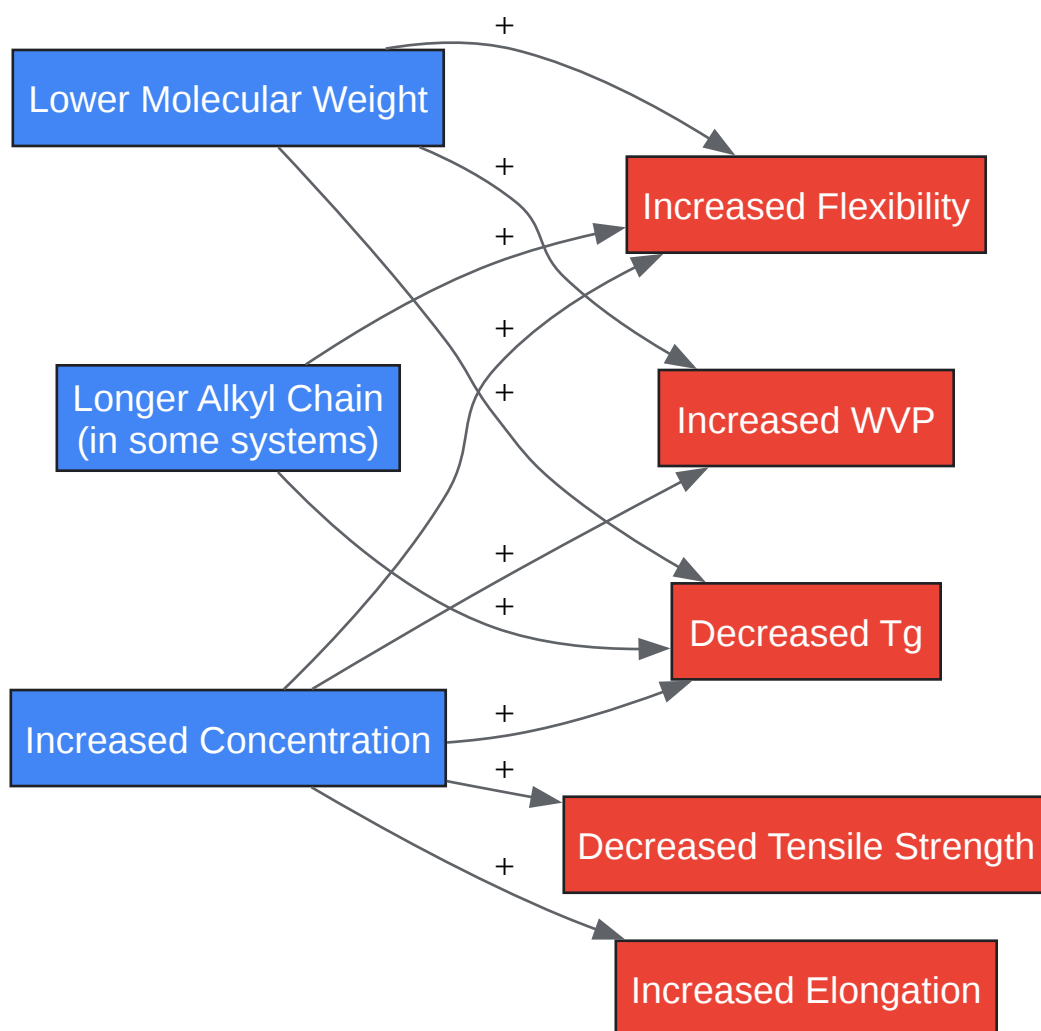
For researchers, scientists, and drug development professionals, the modification of polymer properties is crucial for designing effective and stable formulations. Plasticizers are key excipients that impart flexibility and reduce the brittleness of polymeric materials. Diols, a class of organic compounds containing two hydroxyl groups, are frequently utilized for this purpose. This guide provides a comparative analysis of the plasticizing effects of different diols, supported by experimental data, to aid in the selection of the most suitable agent for your specific application.

## The Mechanism of Plasticization

Plasticizers function by inserting themselves between polymer chains, thereby increasing the intermolecular spacing or "free volume".<sup>[1]</sup> This disruption of polymer-polymer interactions, such as hydrogen bonds, enhances the mobility of the polymer chains.<sup>[1][2][3]</sup> Consequently, the material becomes more flexible and less brittle. A primary indicator of plasticizer efficiency is the reduction in the polymer's glass transition temperature ( $T_g$ ), the temperature at which a polymer transitions from a rigid, glassy state to a more flexible, rubbery state.<sup>[2][4][5][6]</sup>







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## References

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- To cite this document: BenchChem. [A Comparative Guide to the Plasticizing Effects of Diols in Polymer Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074227#a-comparative-study-of-the-plasticizing-effects-of-different-diols]

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